

# A Comprehensive Review of Steroidal Saponins from the Genus Ophiopogon

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Compound of Interest

Glucopyranoside,(3beta,25R)-17hydroxyspirost-5-en-3-yl

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A Technical Guide for Researchers and Drug Development Professionals

The genus Ophiopogon, a member of the Asparagaceae family, is a rich source of structurally diverse and biologically active steroidal saponins. These compounds have garnered significant attention in the scientific community for their potential therapeutic applications, ranging from neuroprotection and cardiovascular health to anti-inflammatory and anticancer effects. This technical guide provides a comprehensive literature review of the steroidal saponins isolated from Ophiopogon, with a focus on their chemical structures, quantitative biological data, and the experimental methodologies employed in their study. Detailed signaling pathways and experimental workflows are also presented to facilitate further research and development in this promising field.

## Isolated Steroidal Saponins and Their Biological Activities

Numerous steroidal saponins have been isolated and identified from various species of Ophiopogon, primarily from the tubers and fibrous roots of Ophiopogon japonicus. These compounds typically feature a spirostanol or furostanol aglycone moiety. The diverse pharmacological effects of these saponins are often attributed to the structural variations in their aglycones and sugar chains.

## **Cytotoxic Activity**



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Several steroidal saponins from Ophiopogon japonicus have demonstrated significant cytotoxic effects against various cancer cell lines. The half-maximal inhibitory concentration (IC50) values for some of these compounds are summarized in the table below.



| Compound                             | Cancer Cell Line | IC50 (μM) | Reference |
|--------------------------------------|------------------|-----------|-----------|
| Ophiopogonin P                       | HepG2            | 2.8       | [1]       |
| Ophiopogonin P                       | HLE              | 3.1       | [1]       |
| Ophiopogonin P                       | BEL7402          | 4.5       | [1]       |
| Ophiopogonin P                       | BEL7403          | 3.9       | [1]       |
| Ophiopogonin P                       | Hela             | 5.2       | [1]       |
| Ophiopogonin Q                       | HepG2            | > 10      | [1]       |
| Ophiopogonin R                       | HepG2            | 8.7       | [1]       |
| Ophiopogonin S                       | HepG2            | > 10      | [1]       |
| Known Saponin 5                      | HepG2            | 1.9       | [1]       |
| Known Saponin 6                      | HepG2            | 2.1       | [1]       |
| Known Saponin 7                      | HepG2            | > 10      | [1]       |
| Known Saponin 8                      | HepG2            | 3.5       | [1]       |
| Known Saponin 9                      | HepG2            | 4.1       | [1]       |
| Known Saponin 11                     | HepG2            | > 10      | [1]       |
| Known Saponin 15                     | HepG2            | 9.8       | [1]       |
| Compound 1 (from Wu et al., 2018)    | MDA-MB-435       | 1.69      | [2]       |
| Compound 1 (from<br>Wu et al., 2018) | HepG2            | 4.39      | [2]       |
| Compound 1 (from<br>Wu et al., 2018) | A549             | 2.84      | [2]       |
| Compound 5 (from<br>Wu et al., 2018) | MDA-MB-435       | 10.23     | [2]       |
| Compound 5 (from<br>Wu et al., 2018) | HepG2            | 9.13      | [2]       |



| Compound 5 (from<br>Wu et al., 2018) | A549       | 12.45 | [2] |  |
|--------------------------------------|------------|-------|-----|--|
| Compound 7 (from<br>Wu et al., 2018) | MDA-MB-435 | 29.12 | [2] |  |
| Compound 7 (from<br>Wu et al., 2018) | HepG2      | 19.87 | [2] |  |
| Compound 7 (from<br>Wu et al., 2018) | A549       | 21.33 | [2] |  |

## **Anti-inflammatory Activity**

Steroidal saponins from Ophiopogon have demonstrated potent anti-inflammatory properties. For instance, ruscogenin and ophiopogonin D, isolated from the aqueous extract of Radix Ophiopogon japonicus, were found to inhibit the adhesion of HL-60 cells to ECV304 cells with IC50 values of 7.76 nmol/l and 1.38 nmol/l, respectively[3]. Other compounds isolated from the rhizome of Ophiopogon japonicas also showed inhibitory effects on nitric oxide (NO) production in LPS-induced RAW 264.7 macrophages[4].



| Compound  | Inhibition of<br>NO Production<br>(IC50) | Inhibition of IL-1β<br>Production (IC50) | Inhibition of<br>IL-6<br>Production<br>(IC50) | Reference |
|---|--|--|---|-----------|
| Oleic acid  | 80.2 ± 2.3 μg/mL                         | -  | 58.9 ± 6.8 μg/mL                              | [4]       |
| Palmitic acid   | 33.4 ± 2.9 μg/mL                         | 65.3 ± 6.8 μg/mL                         | 71.6 ± 11.7<br>μg/mL                          | [4]       |
| Desmethylisooph iopogonone B                                    | 14.1 ± 1.5 μg/mL                         | 64.3 ± 7.9 μg/mL                         | 32.4 ± 3.6 μg/mL                              | [4]       |
| 5,7-dihydroxy-6-<br>methyl-3-(4'-<br>hydroxybenzyl)<br>chromone | 10.9 ± 0.8 μg/mL                         | -  | 11.5 ± 2.8 μg/mL                              | [4]       |
| 4'-O-<br>Demethylophiop<br>ogonanone E                          | 66.4 ± 3.5 μg/mL                         | 32.5 ± 3.5 μg/mL                         | 13.4 ± 2.3 μg/mL                              | [4]       |

## **Neuritogenic Activity**

Certain steroidal saponins from Ophiopogon japonicus have been shown to possess significant neuritogenic activity. One study reported the isolation of a new steroidal saponin that exhibited potent neuritogenic effects in PC12 cells[5]. Another study identified three new steroidal saponins that were potent inducers of neuritogenesis in PC12 cells, with one compound showing the highest activity of 46% at a concentration of 1  $\mu$ M[6].

## **Cardioprotective Effects**

Extracts of steroidal saponins from the root of Ophiopogon japonicus have been shown to ameliorate doxorubicin-induced chronic heart failure in rats by inhibiting oxidative stress and inflammatory responses[7]. The total saponins from Ophiopogon have also demonstrated anti-arrhythmic effects, which are thought to be related to the blocking of sodium and calcium channels[8]. A metabonomic study has also provided insights into the synergistic cardioprotection of ophiopogonin D in combination with other compounds[9].



## Experimental Protocols Extraction and Isolation of Steroidal Saponins

A general procedure for the extraction and isolation of steroidal saponins from Ophiopogon is outlined below. This protocol is a synthesis of methodologies reported in the literature[10][11] [12].

- Preparation of Plant Material: The air-dried and powdered tubers or fibrous roots of Ophiopogon species are used as the starting material.
- Extraction: The powdered plant material is typically extracted with a 70-95% aqueous ethanol solution at room temperature or under reflux. This process is usually repeated multiple times to ensure exhaustive extraction.
- Concentration: The combined extracts are concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform, ethyl acetate, and n-butanol. The steroidal saponins are typically enriched in the n-butanol fraction.
- Macroporous Resin Chromatography: The n-butanol fraction is subjected to chromatography
  on a macroporous resin column (e.g., HP-20, XAD-7HP). The column is washed with water
  to remove sugars and other polar impurities, followed by elution with a stepwise gradient of
  ethanol in water (e.g., 30%, 50%, 70%, 95% ethanol) to obtain fractions enriched with
  steroidal saponins[10].
- Silica Gel Column Chromatography: The saponin-rich fractions are further purified by repeated silica gel column chromatography, eluting with a gradient of chloroform and methanol.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification of individual saponins is achieved by preparative reversed-phase HPLC (e.g., on a C18 column) with a mobile phase consisting of a gradient of acetonitrile and water or methanol and water[13][14].



### **Structure Elucidation**

The structures of the isolated steroidal saponins are determined using a combination of spectroscopic techniques[15][16][17].

- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the molecular formula of the saponins[2][15]. Tandem mass spectrometry (MS/MS) provides information on the sugar sequence through fragmentation analysis.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - 1D NMR: 1H and 13C NMR spectra provide initial information about the structure, including the number and types of protons and carbons, and the nature of the sugar units and the aglycone.

#### 2D NMR:

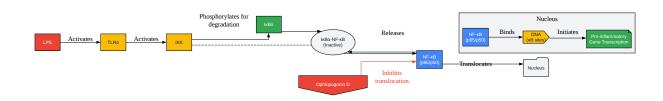
- COSY (Correlation Spectroscopy): Used to establish proton-proton correlations within the same spin system, aiding in the assignment of sugar protons and protons of the aglycone.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons separated by two or three bonds, which is crucial for determining the linkages between sugar units and the connection of the sugar chains to the aglycone.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is useful for determining the stereochemistry of the glycosidic linkages and the aglycone.
- Acid Hydrolysis: To determine the absolute configuration of the sugar moieties, the saponin
  is hydrolyzed with acid (e.g., 2M HCl). The resulting monosaccharides are then analyzed by
  gas chromatography (GC) or HPLC after derivatization with a chiral reagent.



## Signaling Pathways and Experimental Workflows Signaling Pathways

Steroidal saponins from Ophiopogon exert their biological effects through the modulation of various signaling pathways. Two prominent examples are the NF-kB and MEK/ERK pathways.

Ophiopogonin D has been shown to inhibit the NF-κB signaling pathway, which plays a key role in inflammation. It is suggested that Ophiopogonin D binds to the p65 subunit of NF-κB, thereby inhibiting its translocation to the nucleus and subsequent transcription of pro-inflammatory genes[18][19][20][21].



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Caption: Inhibition of the NF-kB signaling pathway by Ophiopogonin D.

The neuritogenic activity of some Ophiopogon saponins is dependent on the activation of the MEK/ERK signaling pathway[6]. This pathway is a key regulator of neuronal differentiation and survival.





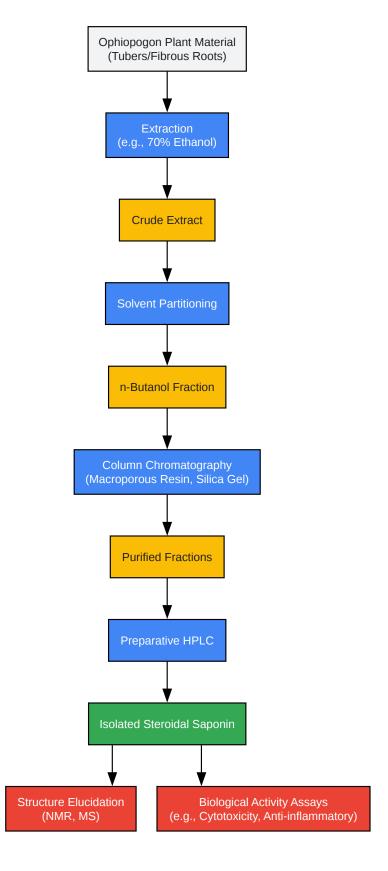
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Caption: Activation of the MEK/ERK signaling pathway by neuritogenic steroidal saponins.

## **Experimental Workflow**

The general workflow for the study of steroidal saponins from Ophiopogon involves a series of steps from plant material to biological activity assessment.





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Caption: General experimental workflow for the study of steroidal saponins.



### Conclusion

The genus Ophiopogon is a valuable source of a wide array of steroidal saponins with diverse and potent biological activities. This guide has summarized the key findings in this area, providing a foundation for future research. The detailed experimental protocols and elucidated signaling pathways offer a roadmap for scientists and drug development professionals to explore the therapeutic potential of these natural compounds further. Continued research into the steroidal saponins of Ophiopogon is warranted to uncover new lead compounds for the development of novel pharmaceuticals.

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